

An In-Depth Technical Guide on the Solubility and Stability of DDFCB

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Compound of Interest

Compound Name:	DDFCB
CAS No.:	154862-23-4
Cat. No.:	B1195402

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Disclaimer: Specific quantitative solubility and stability data for a compound explicitly identified as "**DDFCB**" are not readily available in published literature. Based on the acronym, it is reasonable to assume that **DDFCB** refers to a dichlorinated and difluorinated chalcone derivative, potentially 3,5-dichloro-2',4'-difluorochalcone. This guide provides comprehensive information based on data for representative chalcones and general scientific principles applicable to this class of compounds. The experimental protocols provided are standard methods for determining the solubility and stability of poorly soluble organic compounds like chalcones.

Introduction to DDFCB and Chalcones

Chalcones are a class of organic compounds belonging to the flavonoid family, characterized by an open-chain structure with two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system. They are known for a wide range of biological activities, including anti-inflammatory, antimicrobial, and antitumor properties. The solubility and stability of chalcones are critical parameters influencing their therapeutic potential and formulation development. Halogenated chalcones, such as the presumed **DDFCB**, often exhibit poor aqueous solubility due to their lipophilic nature.

Solubility of DDFCB

The solubility of a compound is a measure of the maximum amount of that compound that can be dissolved in a given solvent at a specific temperature. Due to the lack of specific data for **DDFCB**, the following table summarizes representative solubility data for a typical poorly soluble chalcone, illustrating the impact of different formulation strategies on enhancing its solubility.[1]

Table 1: Representative Solubility Data for a Poorly Soluble Chalcone[1]

Formulation/Method	Solvent System	Chalcone Concentration (µg/mL)	Fold Increase in Solubility	Observations
Unformulated Chalcone	Phosphate-Buffered Saline (PBS), pH 7.4	< 1	-	Insoluble, precipitation observed
Co-solvency	PBS with 0.5% DMSO	5	~5x	Limited solubility, may precipitate at higher concentrations
Co-solvency	20% PEG 400 in PBS	50	~50x	Clear solution at lower concentrations
Micellar Solubilization	10% Solutol HS 15 in PBS	100	~100x	Formation of micelles aids solubilization
Cyclodextrin Inclusion	10 mM HP-β-CD in PBS	250	~250x	Formation of a stable inclusion complex
Solid Dispersion	1:10 Chalcone:PVP K30 in Water	500	~500x	Amorphous solid dispersion enhances dissolution

Chalcones, in general, tend to dissolve well in polar aprotic solvents like acetone and tetrahydrofuran (THF), and have lower solubility in non-polar solvents such as n-hexane and toluene.[2] Their solubility in protic solvents like ethanol and methanol is primarily mediated by the carbonyl group.[2]

Stability of DDFCB

The stability of a compound refers to its ability to resist chemical changes over time under various environmental conditions. The stability of chalcones can be influenced by factors such as pH, temperature, and light exposure. The α,β -unsaturated ketone moiety in the chalcone backbone can be susceptible to degradation, particularly under harsh pH conditions or upon exposure to UV light.

A theoretical study on the stability of dichloro-chalcone isomers using density functional theory (DFT) revealed that the E isomers are generally more stable than the Z isomers.[3] The (3,5)-dichloro substituted chalcones were found to be the most stable among the tested isomers.[3]

Experimental Protocols

This protocol describes a common method for determining the solubility of a chalcone in various solvents at different temperatures.[4]

Materials:

- Chalcone compound (e.g., **DDFCB**)
- Selected solvents (e.g., chloroform, dichloromethane, ethanol)
- Equilibrium cell (e.g., a sealed vial)
- Constant temperature water bath with magnetic stirrer
- Analytical balance
- Membrane filter (0.22 μm)
- Weighed vials

- Vacuum oven

Procedure:

- Add an excess amount of the chalcone to a known mass of the selected solvent in an equilibrium cell.
- Place the cell in the constant temperature water bath and stir the mixture continuously for approximately 5 hours to ensure it reaches equilibrium.
- After 5 hours, stop the stirring and allow the solution to settle for 2 hours to ensure any undissolved solid precipitates.
- Carefully withdraw a sample of the clear supernatant and filter it through a 0.22 μm membrane filter into a pre-weighed vial.
- Quickly weigh the vial containing the filtered solution to determine the mass of the solution.
- Place the vial in a vacuum oven at a suitable temperature (e.g., 323.15 K) to evaporate the solvent completely.
- Once the mass of the residue in the vial is constant, record the final mass.
- The solubility can then be calculated as the mass of the dissolved chalcone per mass of the solvent.
- Repeat the procedure at different temperatures to determine the temperature dependence of solubility.

This protocol outlines a method for preparing a stock solution of a poorly soluble chalcone using a co-solvent system for use in biological assays.[\[1\]](#)

Materials:

- Chalcone compound (e.g., **DDFCB**)
- Co-solvent (e.g., Dimethyl sulfoxide - DMSO)

- Aqueous buffer or cell culture medium

Procedure:

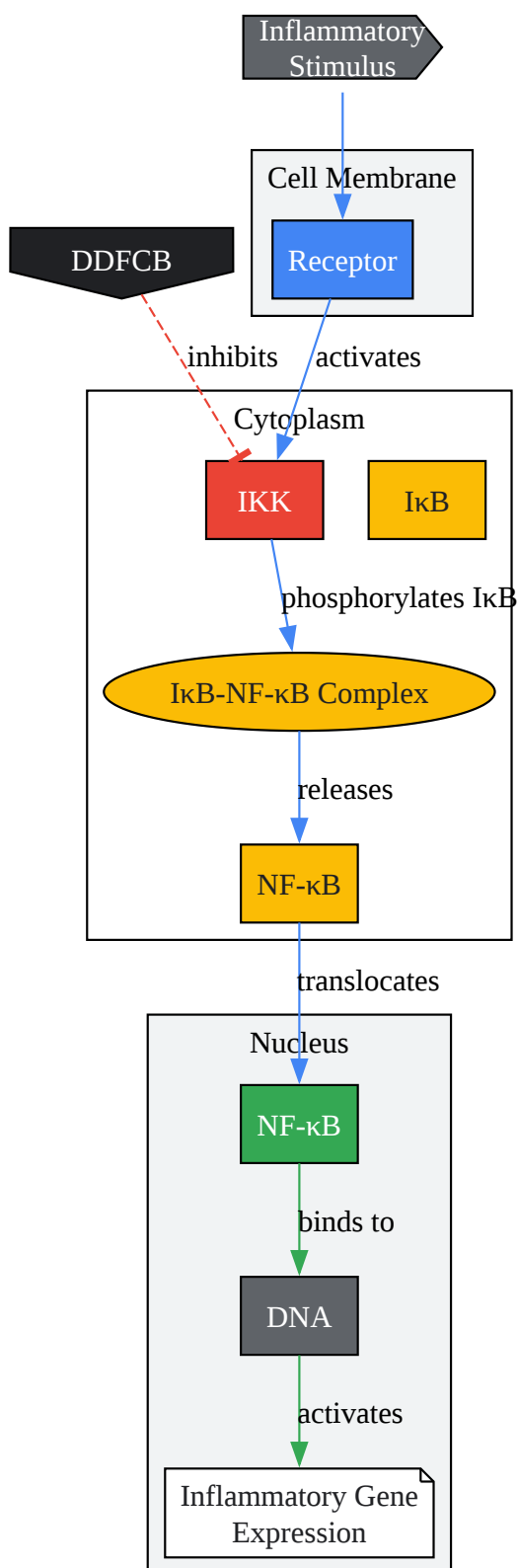
- Prepare a high-concentration stock solution of the chalcone by dissolving it in 100% of a suitable co-solvent like DMSO.
- For biological assays, dilute this stock solution into the aqueous buffer or cell culture medium to achieve the final desired concentration of the chalcone.
- It is crucial to ensure that the final concentration of the co-solvent in the assay is low enough to not cause cellular toxicity or interfere with the assay results.

Mandatory Visualizations



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Caption: Experimental workflow for determining chalcone solubility.



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